

Application Note: High-Speed Counter-Current Chromatography for the Purification of Bergamottin

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Compound of Interest

Compound Name: *Bergamottin*

Cat. No.: *B15577138*

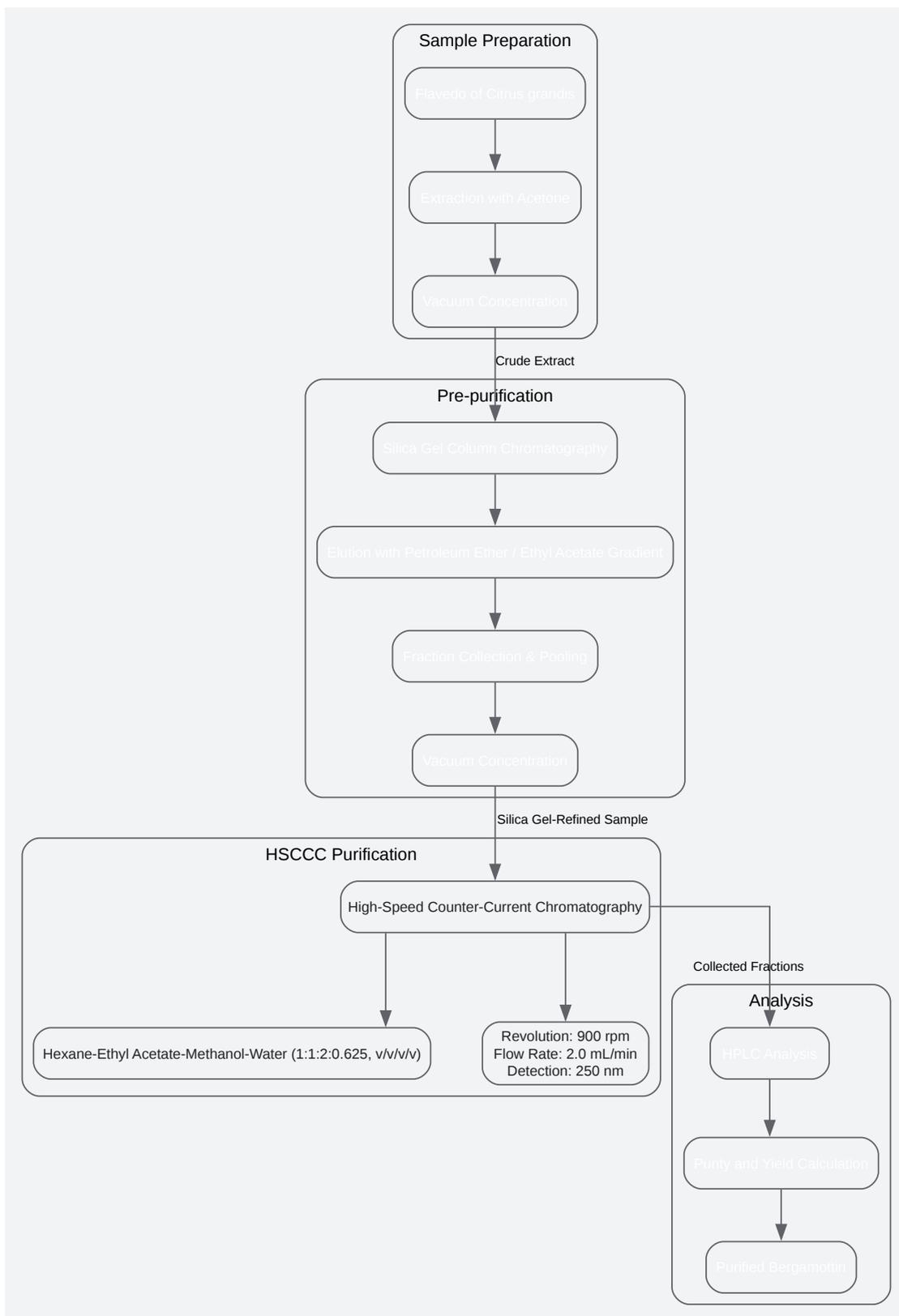
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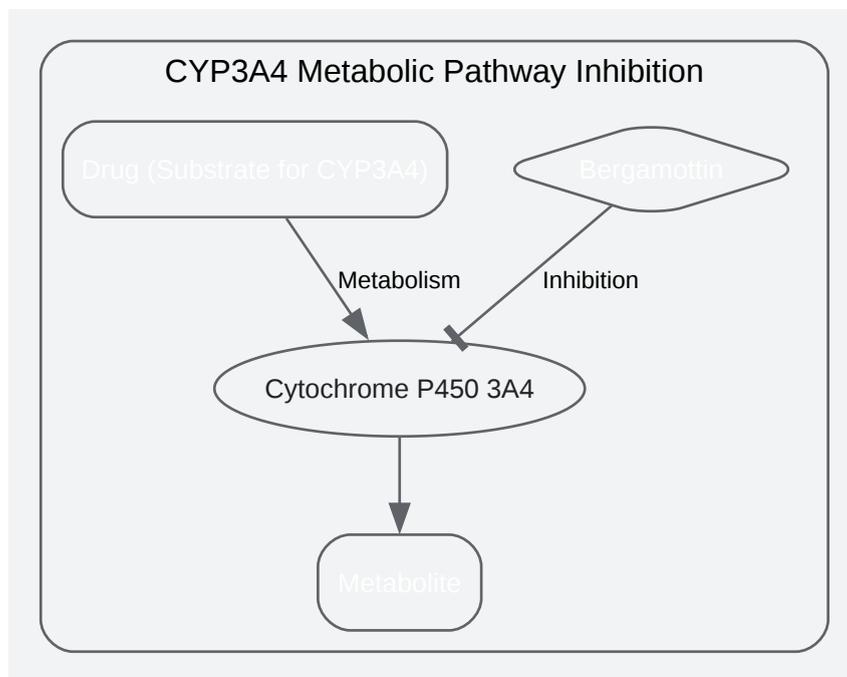
Introduction

Bergamottin, a naturally occurring furanocoumarin found in citrus fruits, has garnered significant interest in the pharmaceutical and research fields. It is known to be a potent inhibitor of cytochrome P450 enzymes, particularly CYP3A4, which can significantly alter the metabolism of various drugs. This property makes it a valuable tool in drug development and pharmacokinetic studies. Furthermore, **bergamottin** has demonstrated various biological activities, including anticancer and anti-inflammatory properties. The purification of **bergamottin** from complex natural matrices, such as citrus peel oil, presents a significant challenge due to the presence of numerous structurally related compounds. High-speed counter-current chromatography (HSCCC) offers a robust and efficient solution for this purification challenge.^{[1][2][3]} As a liquid-liquid partition chromatography technique, HSCCC eliminates the need for solid stationary phases, thereby minimizing irreversible adsorption and sample denaturation, leading to high recovery and purity of the target compound.^[2]

This application note details a two-step protocol for the purification of **bergamottin** from the flavedo of *Citrus grandis* (L.) Osbeck cv. Yongjiagozaixiangyou (YJZXY), combining silica gel column chromatography with HSCCC.^{[2][3][4]}

Experimental Workflow





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